

source and natural occurrence of vincarubine

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Compound Focus: Vincarubine

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Source and Key Characteristics

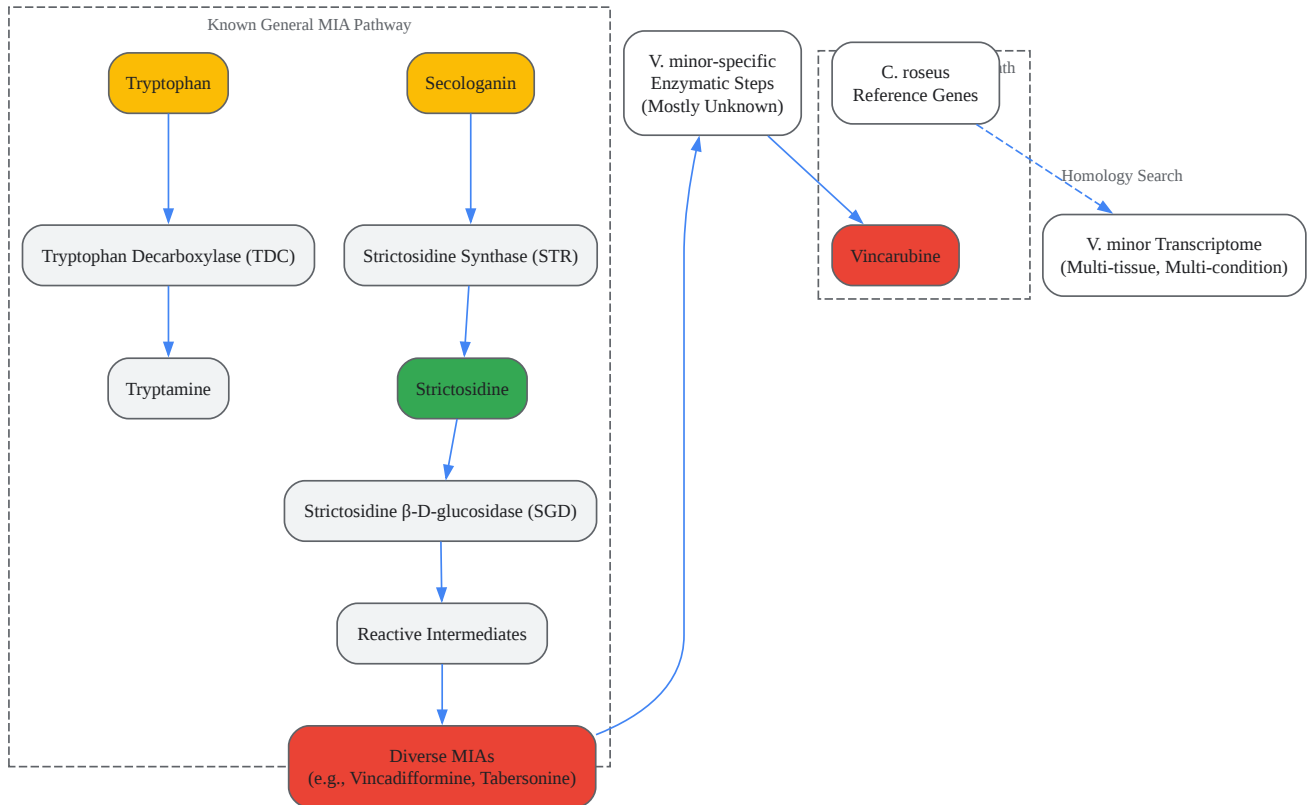
The table below summarizes the core information about **vincarubine**'s source and its fundamental properties.

Property	Description
Natural Source	<i>Vinca minor</i> L. (Lesser Periwinkle) [1] [2] [3]
Plant Family	Apocynaceae [2] [3]
Class of Compound	Bisindole Alkaloid [1] [2]
Notable Activity	Cytotoxic effect (e.g., against P388 leukemia cells) [4] [2]
CAS Registry Number	107290-03-9 [5] [6]
Chemical Formula	C~43~H~50~N~4~O~6~ [6]
Molecular Weight	718.88 g/mol [6]
Physical Form	Powder [6]

Biosynthesis and Current Research

The complete biosynthetic pathway of **vincarubine** remains unelucidated [7]. In *Vinca minor*, alkaloids are part of the larger Monoterpene Indole Alkaloid (MIA) family, which originates from the central precursor **strictosidine**. This molecule is formed by the condensation of **tryptamine** (from the amino acid tryptophan) and **secologanin** (from the terpenoid pathway) [7].

Research is focused on identifying the specific genes and enzymes in *Vinca minor* that direct these common MIA precursors toward the formation of unique alkaloids like **vincarubine** [7]. The following diagram outlines the generalized early MIA pathway and the research workflow used to investigate specific pathways in *Vinca minor*.

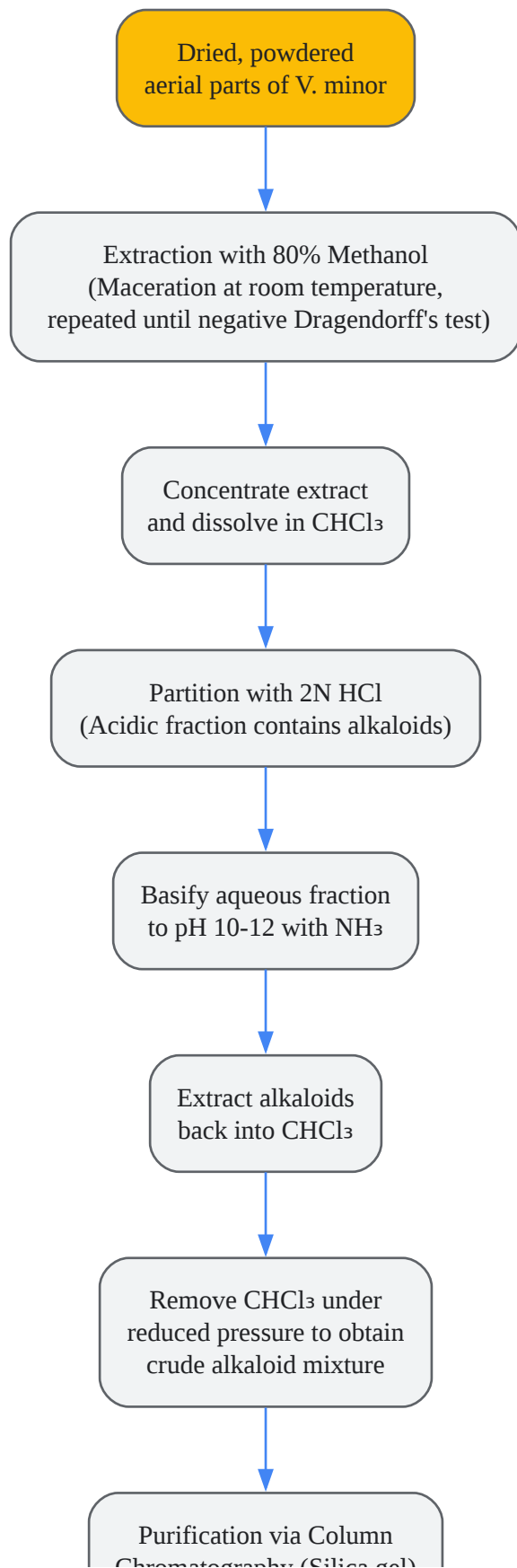


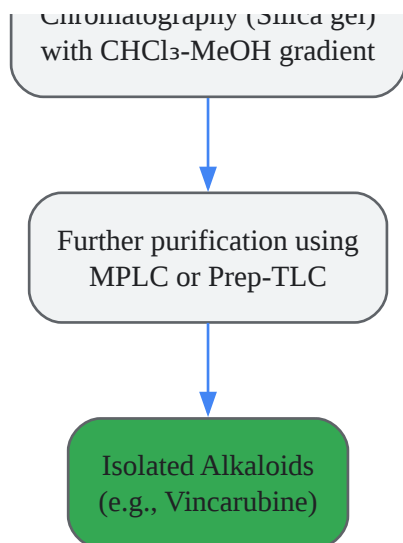
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Generalized biosynthetic pathway of Monoterpene Indole Alkaloids (MIAs) and the research approach for elucidating the specific pathway to **vincarubine** in *Vinca minor* [7].

Experimental Isolation Protocol

The following methodology, adapted from phytochemical studies on *Vinca minor*, details the steps for extracting and isolating alkaloids like **vincarubine** from plant material [2] [3]. This process is based on the extraction of aerial parts (leaves and stems) of the plant.





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General workflow for the extraction and isolation of alkaloids from *Vinca minor*. This protocol can be used to obtain **vincarubine** from plant material [2] [3].

Research Implications and Future Directions

Vincarubine's confirmed cytotoxic activity positions it as a compound of interest for anticancer drug discovery [4] [2]. Future research is focused on:

- **Elucidating the Pathway:** Identifying the specific sequence of enzymatic reactions that construct the **vincarubine** bisindole structure from monomeric alkaloid precursors [7].
- **Identifying Key Genes:** Using transcriptomic resources and co-expression network analysis to pinpoint the genes responsible for the missing biosynthetic steps in *Vinca minor* [7].
- **Sustainable Production:** Understanding the pathway is a prerequisite for the potential metabolic engineering or synthetic biology of **vincarubine**, offering an alternative to extraction from plant biomass [7].

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References

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